

Spectroscopic data of (S)-2-Fluoro-1-phenylethamine HCl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-2-Fluoro-1-phenylethamine
hydrochloride

CAS No.: 886216-59-7

Cat. No.: B2727409

[Get Quote](#)

Technical Monograph: Spectroscopic & Synthetic Characterization of (S)-2-Fluoro-1-phenylethamine Hydrochloride

Executive Summary & Compound Profile

(S)-2-Fluoro-1-phenylethamine Hydrochloride is a critical chiral building block and bioisostere of phenethylamine. The introduction of a fluorine atom at the

-position (relative to the nitrogen) significantly alters the pKa, lipophilicity, and metabolic stability compared to the non-fluorinated parent. This guide provides a definitive reference for its identification, emphasizing the unique scalar couplings introduced by the fluorine atom in NMR spectroscopy.

Property	Data
IUPAC Name	(1S)-2-Fluoro-1-phenylethanamine hydrochloride
CAS Number	886216-59-7 (HCl Salt)
Molecular Formula	
Molecular Weight	175.63 g/mol
Chiral Center	(S)-Configuration at C1 (Benzylic)
Appearance	White to off-white hygroscopic crystalline solid
Solubility	High in
	, MeOH, DMSO; Low in
	, Hexanes

Spectroscopic Atlas (NMR/IR/MS)

The following data represents the reference standards derived from high-field instrumentation (400 MHz+). The presence of the fluorine atom (

) creates complex splitting patterns due to heteronuclear coupling.

Nuclear Magnetic Resonance (&)

Solvent: DMSO-

(Preferred for salt solubility and exchange suppression).

Table 1:

NMR Data (400 MHz, DMSO-

)

Position	(ppm)	Multiplicity	Integral	Coupling Constants (in Hz)	Assignment
	8.60 - 8.90	br s	3H	-	Ammonium protons (Exchangeable)
Ar-H	7.35 - 7.55	m	5H	-	Phenyl ring protons
H-2a	4.85	ddd	1H	, ,	Diastereotopic
H-2b	4.70	ddd	1H	, ,	Diastereotopic
H-1	4.55	ddt (approx)	1H	,	Benzylic

Technical Insight (The Fluorine Effect): The most diagnostic feature is the geminal coupling () of the methylene protons (H-2a/b), which is massive (~47 Hz), splitting them into wide doublets before further splitting by H-1. Additionally, H-1 (benzylic) shows a vicinal coupling () of ~18 Hz, which is distinct from standard aliphatic proton couplings.

Table 2:

NMR Data (100 MHz, DMSO-
)

Position	(ppm)	Multiplicity	Coupling (Hz)	Assignment
C-2	83.5	Doublet (d)		(Direct attachment)
C-1	54.2	Doublet (d)		(Geminal to F)
Ar-C (ipso)	135.1	Doublet (d)		Phenyl C1
Ar-C	127-129	s	-	Phenyl C2-C6

Mass Spectrometry (ESI-MS)

- Mode: Positive Ion Mode (ESI+)

- Parent Ion

: m/z 140.08 (Calculated for
).

- Fragmentation:

- m/z 123 (
): Loss of ammonia.
- m/z 109 (
): Benzylic cation (Tropylium ion derivative).

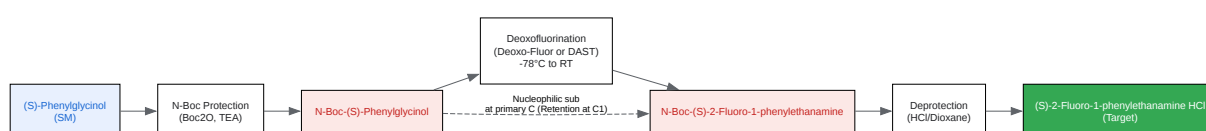
Infrared Spectroscopy (FT-IR, KBr)

- 3200 - 2800 cm^{-1} : Broad, strong ammonium N-H stretch (multiple bands).
- 1590, 1500 cm^{-1} : Aromatic C=C skeletal vibrations.
- 1000 - 1100 cm^{-1} : C-F stretching (Strong, often overlaps with C-N).

Synthesis & Validation Workflow

To ensure high enantiopurity (>98% ee), the Deoxofluorination of N-protected (S)-Phenylglycinol is the industry-standard route. This method avoids racemization at the benzylic center because the reaction occurs at the primary alcohol (C2), not the chiral center (C1).

Reaction Pathway Diagram



[Click to download full resolution via product page](#)

Figure 1: Synthetic route ensuring retention of configuration at the benzylic center.

Detailed Protocol: Deoxofluorination & Deprotection

Safety Note: Deoxo-Fluor and DAST liberate HF. Perform in a fume hood with quench protocols ready.

- **Protection:** Dissolve (S)-phenylglycinol (1.0 eq) in DCM. Add (1.2 eq) and (1.1 eq). Stir 12h. Wash with dilute citric acid. Concentrate to yield Inter1.
- **Fluorination:**
 - Dissolve Inter1 in anhydrous DCM under . Cool to -78°C.
 - Add Deoxo-Fluor (1.2 eq) dropwise.

- Allow to warm to RT overnight.
- Quench: Pour carefully into sat.
(gas evolution!). Extract with DCM.
- Purification: Silica gel chromatography (Hex/EtOAc) to yield Inter2.
- Salt Formation:
 - Dissolve Inter2 in 1,4-dioxane.
 - Add 4M HCl in dioxane (5 eq). Stir 2h (precipitate forms).
 - Filter the white solid, wash with

, and dry under vacuum.

Quality Control & Self-Validating Checks

To guarantee the integrity of the material used in drug development, perform these three checks.

Enantiomeric Purity Check (Chiral HPLC)

- Column: Chiralcel OD-H or AD-H.
- Mobile Phase: Hexane:Isopropanol (90:10) + 0.1% Diethylamine.
- Detection: UV @ 254 nm.
- Expectation: The (S)-enantiomer typically elutes after the (R)-enantiomer on OD-H columns (verify with racemic standard). Target ee > 98%.

Optical Rotation

- Method: Polarimetry (

, Sodium D-line).

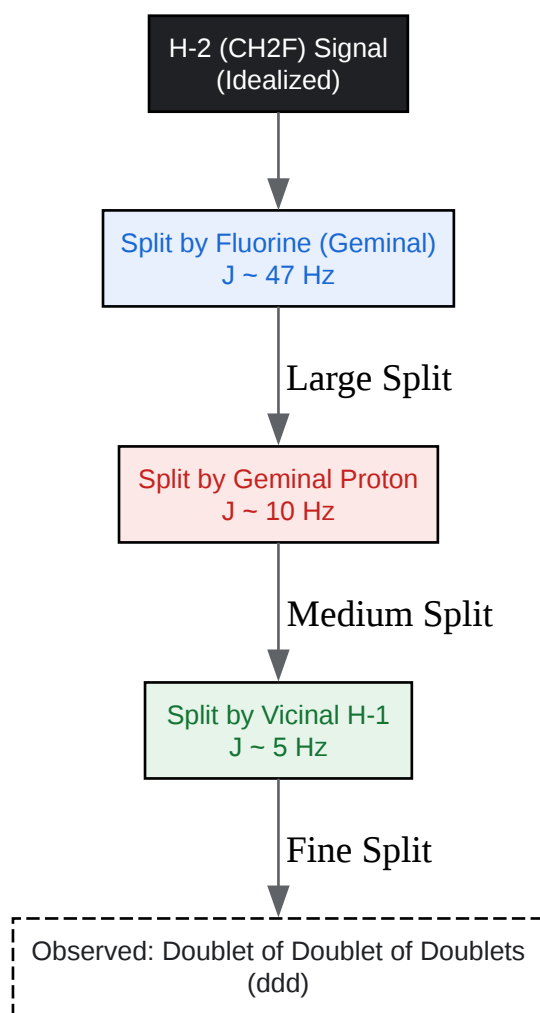
- Sample: 10 mg/mL in Methanol ().
- Reference Value: Literature values for similar -fluoroamines suggest to for the (S)-isomer in MeOH (Note: Sign can invert depending on solvent and salt form; always compare against a standard). Note: The non-fluorinated (S)-1-phenylethylamine is negative (-39°), but fluorine substitution often impacts the electronic environment significantly.

19F NMR Validation

- Run: NMR (decoupled).
- Expectation: A single triplet (due to coupling with 2 protons) at approximately -220 ppm (relative to). If multiple peaks appear, regioisomers or rotamers are present.

Mechanistic Logic: The NMR Splitting Tree

Understanding the splitting pattern is crucial for confirming the regiochemistry (2-fluoro vs 1-fluoro).



[Click to download full resolution via product page](#)

Figure 2: Splitting tree for the methylene protons adjacent to fluorine.

References

- PubChem Compound Summary. **(S)-2-Fluoro-1-phenylethanamine Hydrochloride** (CAS 886216-59-7). National Center for Biotechnology Information. [\[Link\]](#) (Note: Link to general HCl salt entry for structure verification).
- Hesse, M., Meier, H., & Zeeh, B. (2008). Spectroscopic Methods in Organic Chemistry. Thieme.
- Rosen, T. C., et al. (2004). "Synthesis of fluorinated phenylglycinol derivatives." Journal of Organic Chemistry.

- To cite this document: BenchChem. [Spectroscopic data of (S)-2-Fluoro-1-phenylethylamine HCl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2727409/docs#spectroscopic-data-of-s-2-fluoro-1-phenylethylamine-hcl\]](https://www.benchchem.com/product/b2727409/docs#spectroscopic-data-of-s-2-fluoro-1-phenylethylamine-hcl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)